

An In-depth Technical Guide to the Reactivity and Potential Hazards of Tribromoacetaldehyde

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Compound of Interest

Compound Name: Tribromoacetaldehyde

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Introduction

Tribromoacetaldehyde, commonly known as bromal, is a halogenated aldehyde with the chemical formula C_2HBr_3O .^[1] Structurally, it is an acetaldehyde molecule where the three alpha-hydrogen atoms have been substituted by bromine atoms.^[1] This heavy halogenation profoundly influences its chemical properties, making it a highly reactive electrophile and a valuable, albeit hazardous, reagent in organic synthesis.^[1]

This technical guide provides a comprehensive overview of the chemical reactivity, synthesis, and potential hazards associated with **tribromoacetaldehyde**, with a focus on providing actionable data and protocols for laboratory professionals.

Physical and Chemical Properties

Tribromoacetaldehyde is a yellowish, oily liquid with a strong, pungent odor.^{[1][2]} It is combustible and soluble in water, alcohol, and ether.^[1] Key quantitative properties are summarized in the table below for quick reference.

Property	Value	Reference(s)
CAS Number	115-17-3	[3]
Molecular Formula	C ₂ HBr ₃ O	[3]
Molar Mass	280.74 g/mol	[2]
Appearance	Yellowish, oily liquid	[2]
Boiling Point	~174 °C (with decomposition)	[2]
Melting Point	-57.5 °C	[4]
Density	2.665 g/mL at 25 °C	[4]
Refractive Index (n ²⁰ /D)	1.584	[4]
Vapor Pressure	1.52 mmHg	[2]
Solubility	Soluble in water, alcohol, ether	[2]

Chemical Reactivity and Mechanisms

The reactivity of **tribromoacetaldehyde** is dominated by the electrophilic nature of its carbonyl carbon. This electrophilicity is significantly enhanced by the strong electron-withdrawing inductive effect of the three bromine atoms on the adjacent carbon. This makes bromal highly susceptible to attack by a wide range of nucleophiles.

Nucleophilic Addition

The primary reaction mechanism for **tribromoacetaldehyde** is nucleophilic addition to the carbonyl group. A nucleophile attacks the partially positive carbonyl carbon, breaking the C=O pi bond and forming a tetrahedral intermediate. This intermediate is then typically protonated to yield the final alcohol product.

Caption: Nucleophilic addition to **tribromoacetaldehyde** proceeds via a tetrahedral intermediate.

Hydrate Formation

In the presence of water, **tribromoacetaldehyde** readily forms a stable solid hydrate, bromal hydrate ($C_2H_3Br_3O_2$).^[2] This reaction is a classic example of nucleophilic addition where water acts as the nucleophile. The hydrate is stable at temperatures below 50 °C but decomposes back to bromal and water upon heating.^[4]

Reactions with Other Nucleophiles

Tribromoacetaldehyde serves as a versatile building block in organic synthesis due to its reactions with various nucleophiles.^[1]

- **Alcohols:** Reacts with alcohols in the presence of an acid catalyst to form hemiacetals and subsequently acetals.
- **Amines:** Reacts with primary amines to form imines (Schiff bases), typically under mildly acidic conditions.^[5]
- **Cellular Nucleophiles:** Like other trihaloacetaldehydes, it is expected to react with biological nucleophiles. The order of reactivity is generally considered to be thiols (SH) > amines (NH₂) > hydroxyls (OH). This reactivity is central to its toxicological profile, as it can covalently modify proteins and other critical biomolecules.

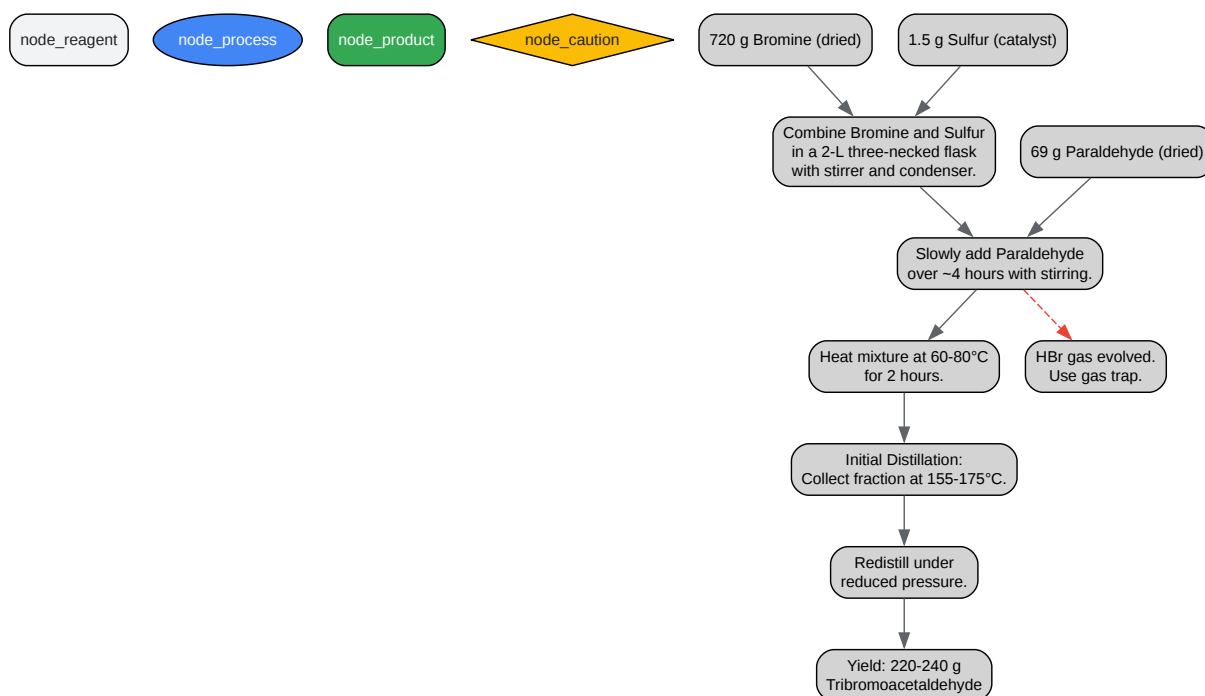
Synthesis and Experimental Protocols

Tribromoacetaldehyde can be prepared by several methods, including the bromination of ethanol, the reaction of chloral with a bromide, or the bromination of paraldehyde.^[2] The latter method is well-documented and provides a reliable route to the compound.

Detailed Experimental Protocol: Synthesis from Paraldehyde

The following protocol is adapted from Organic Syntheses, a peer-reviewed source for reliable chemical preparations.^[6]

Workflow for the Synthesis of **Tribromoacetaldehyde**



Experimental Workflow for Tribromoacetaldehyde Synthesis

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Caption: Synthesis of **tribromoacetaldehyde** from paraldehyde and bromine.

Procedure:

- Setup: In a 2-liter, three-necked, round-bottomed flask equipped with a mechanical stirrer, dropping funnel, and an efficient reflux condenser, place 720 g (230 cc) of dried bromine and

1.5 g of sulfur. Connect the top of the condenser to a gas trap to handle the evolved hydrogen bromide.[6]

- Addition: Slowly add 69 g (69 cc) of dry paraldehyde to the stirred mixture over a period of approximately four hours. The reaction proceeds exothermically. [3. 5]
- Heating: After the addition is complete, heat the mixture externally for two hours at 60–80°C. [1][6]
- Purification:
 - Distill the resulting solution and collect the fraction boiling between 155–175°C. This crude product contains bromal along with unreacted bromine and bromoacetaldehydes.[6]
 - Redistill the collected fraction under reduced pressure. The pure **tribromoacetaldehyde** is collected at 71–74°C / 18 mm Hg.[6]
- Yield: The procedure yields 220–240 g (52–57% of the theoretical amount) of reddish-yellow bromal.[6]

Potential Hazards and Toxicology

Tribromoacetaldehyde is a highly hazardous substance that requires stringent safety precautions. It is classified as acutely toxic, corrosive, and a lachrymator.[2]

GHS Classification and Toxicological Data

The Globally Harmonized System (GHS) classification highlights its severe hazards.[2] Acute toxicity data is summarized below.

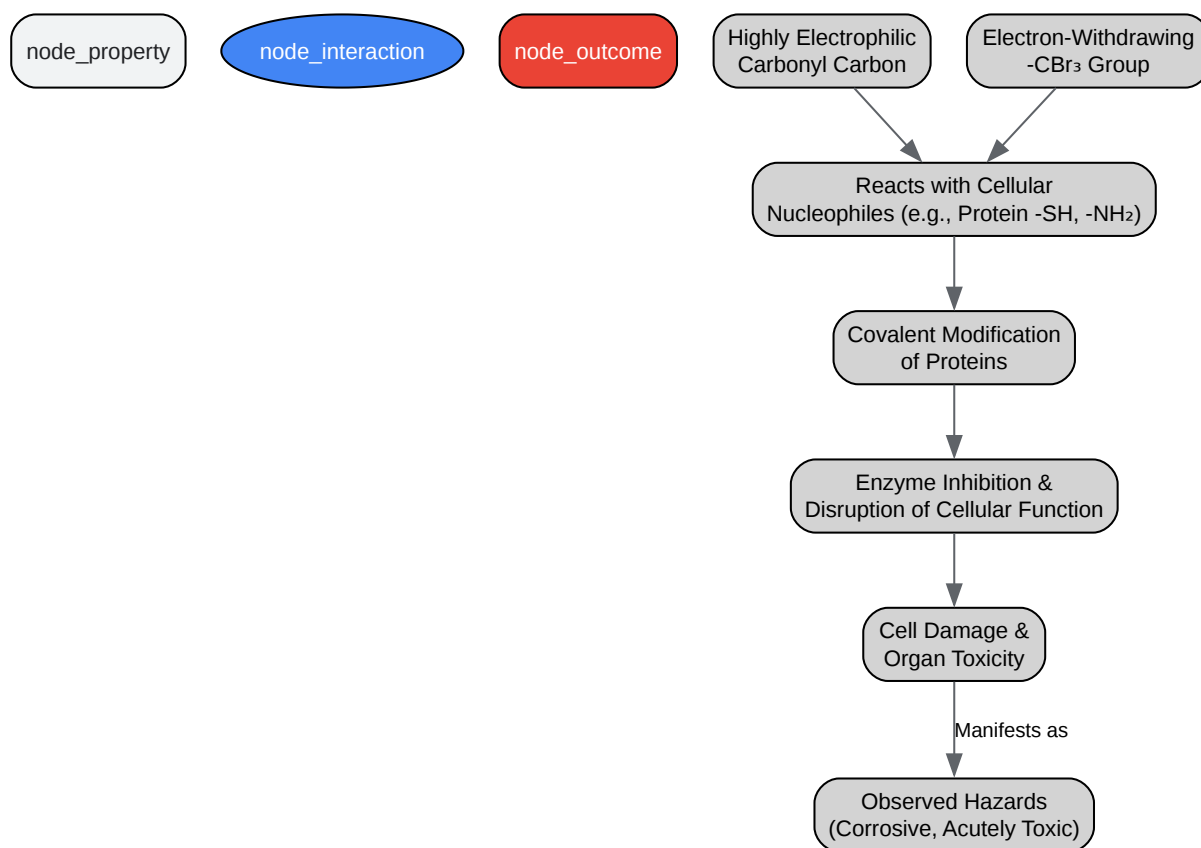
Hazard Classification	Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed
Acute Toxicity, Dermal	H310	Fatal in contact with skin
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage

Toxicological Data	Species	Route	Value	Reference(s)
LD ₅₀	Rat	Oral	100 mg/kg	[2] [3] [4] [6]
LD ₅₀	Mouse	Oral	25 mg/kg	[3]
LD ₅₀	Guinea Pig	Skin	10 µL/kg	[3]

Health Effects

- Acute Effects: Exposure can be fatal. Contact causes severe chemical burns to the skin and eyes.[\[2\]](#)[\[4\]](#) It is a lachrymator, meaning it irritates the eyes and causes tearing. Ingestion is toxic and inhalation can cause severe irritation and damage to the respiratory tract.[\[2\]](#)[\[4\]](#)
- Neurological Effects: Animal studies indicate that lethal doses cause convulsions, identifying it as a neurotoxin.[\[2\]](#)

The toxicity of **tribromoacetaldehyde** stems from its high reactivity, particularly with biological nucleophiles like the thiol groups in cysteine residues of proteins.



Logical Pathway from Reactivity to Toxicity

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Caption: The electrophilic nature of bromal leads to cellular damage and toxicity.

Safe Handling and Storage Protocols

Given its severe hazards, all work with **tribromoacetaldehyde** must be conducted with strict adherence to safety protocols.

Personal Protective Equipment (PPE)

- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile) inspected prior to use.
[2]
- Eye/Face Protection: Use tightly fitting safety goggles in combination with a face shield (minimum 8-inch).[2]
- Skin and Body Protection: Wear a complete chemical-resistant suit and appropriate footwear.
[4]
- Respiratory Protection: Work must be performed in a certified chemical fume hood. If there is a risk of inhalation, a full-face supplied-air respirator is required.[2]

Handling and Storage

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[4]
- Storage: Store in a cool, dry, and well-ventilated place, locked up.[2][3] The recommended storage temperature is 2–8 °C.[2] Containers should be kept tightly closed and stored under an inert gas.[2]
- Incompatibilities: Keep away from heat, flames, strong oxidizing agents, and strong bases.[2]

First Aid Measures

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[3]
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek immediate medical attention.[3]

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